A Technical Guide to the Spectral Analysis of 5-Bromo-2-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*5-Bromo-2-methoxybenzoic acid*
CAS No.:	*2476-35-9*
Cat. No.:	*B1268626*

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This in-depth technical guide provides a comprehensive analysis of the spectral data for **5-Bromo-2-methoxybenzoic acid** (CAS No: 2476-35-9), a key intermediate in pharmaceutical and chemical synthesis. This document is intended for researchers, scientists, and drug development professionals, offering not just raw data, but a deeper understanding of the principles behind the spectral interpretations. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and validated through authoritative sources.

Introduction to **5-Bromo-2-methoxybenzoic Acid**

5-Bromo-2-methoxybenzoic acid is a substituted aromatic carboxylic acid with the molecular formula $C_8H_7BrO_3$. Its structure, featuring a bromine atom and a methoxy group on the benzoic acid backbone, gives rise to a unique spectral fingerprint that can be elucidated through various analytical techniques. Understanding these spectral characteristics is paramount for confirming its identity, purity, and for tracking its transformations in chemical reactions.

Molecular Structure:

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, we can gain detailed information about the chemical environment of each atom.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

Experimental Protocol:

A standard approach for acquiring a ^{1}H NMR spectrum of **5-Bromo-2-methoxybenzoic acid** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), in a 5 mm NMR tube. Tetramethylsilane (TMS) is typically added as an internal standard (δ 0.00 ppm).[1]
- Instrumentation: Utilize a high-field NMR spectrometer, for instance, a 400 MHz or 500 MHz instrument, to ensure good signal dispersion.[1]
- Acquisition Parameters: A standard pulse program is used to acquire the spectrum. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (typically 0-12 ppm for ^{1}H NMR), and a relaxation delay that allows for full relaxation of the protons between scans.

Workflow for ^{1}H NMR Analysis:

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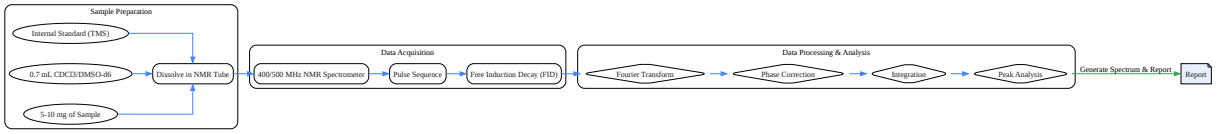

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Caption: Workflow for ^{1}H NMR Spectroscopy Analysis.

Interpretation of the ^{1}H NMR Spectrum:

The ^{1}H NMR spectrum of **5-Bromo-2-methoxybenzoic acid** is expected to show four distinct signals corresponding to the carboxylic acid proton, the three aromatic protons, and the methoxy group protons.

Table 1: Predicted ^{1}H NMR Spectral Data for **5-Bromo-2-methoxybenzoic acid** in $CDCl_3$

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Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment	Rationale
~11-13	Singlet (broad)	-	1H	-COOH	Carboxylic acid protons are highly deshielded and often appear as a broad singlet due to hydrogen bonding and exchange with trace amounts of water.[2]
~7.9	Doublet	~2.5	1H	H-6	This proton is ortho to the electron-withdrawing carboxylic acid group and is deshielded. It is split by the meta-coupled H-4.
~7.6	Doublet of Doublets	~8.8, 2.5	1H	H-4	This proton is coupled to both the ortho H-3 and the meta H-6.
~6.9	Doublet	~8.8	1H	H-3	This proton is ortho to the

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					electron-donating methoxy group and is shielded. It is split by the ortho-coupled H-4.
~3.9	Singlet	-	3H	-OCH_3	The protons of the methoxy group are in a different chemical environment and appear as a singlet as there are no adjacent protons to couple with.

Note: The exact chemical shifts can vary depending on the solvent and concentration.[3]

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Experimental Protocol:

The protocol for ^{13}C NMR is similar to that of ^{1}H NMR, but typically requires a greater number of scans due to the lower natural abundance of the ^{13}C isotope (~1.1%). Proton decoupling is commonly employed to simplify the spectrum, resulting in a singlet for each unique carbon atom.

Interpretation of the ^{13}C NMR Spectrum:

The proton-decoupled ^{13}C NMR spectrum of **5-Bromo-2-methoxybenzoic acid** is expected to show eight distinct signals, one for each carbon atom in a unique chemical environment.

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Table 2: Predicted ^{13}C NMR Spectral Data for **5-Bromo-2-methoxybenzoic acid**

Chemical Shift (δ, ppm)	Assignment	Rationale
~165-170	C=O	The carbonyl carbon of a carboxylic acid is highly deshielded and appears in this characteristic downfield region. [4][5]
~158	C-OCH_3	The aromatic carbon directly attached to the electron-donating methoxy group is significantly deshielded.
~135	C-Br	The aromatic carbon attached to the bromine atom is deshielded, though to a lesser extent than the carbon attached to the methoxy group.
~125	C-COOH	The aromatic carbon bearing the carboxylic acid group.
~122	C-H (aromatic)	Aromatic carbons are generally found in the 110-160 ppm range. Specific assignments require more detailed analysis or computational prediction.
~118	C-H (aromatic)	
~115	C-H (aromatic)	
~56	-OCH_3	The carbon of the methoxy group is an sp^3 hybridized carbon attached to an electronegative oxygen, placing it in this region.

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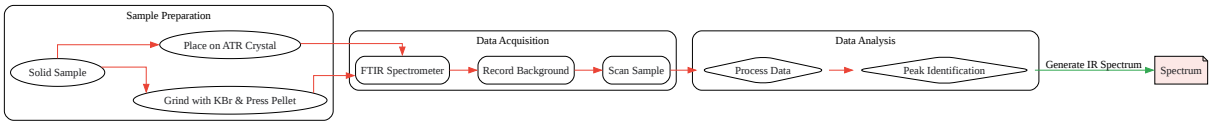
Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol:

- Sample Preparation: The spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, where a small amount of the solid sample is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.[6]
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- Data Acquisition: A background spectrum is first recorded, followed by the spectrum of the sample. The data is typically plotted as transmittance (%) versus wavenumber (cm^{-1}).

Workflow for IR Spectroscopy:



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Caption: Workflow for Infrared Spectroscopy Analysis.

Interpretation of the IR Spectrum:

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The IR spectrum of **5-Bromo-2-methoxybenzoic acid** will be dominated by the characteristic absorptions of the carboxylic acid and the substituted benzene ring.

Table 3: Key IR Absorption Bands for **5-Bromo-2-methoxybenzoic acid**

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Wavenumber (cm^{-1})	Vibration	Intensity	Comments
2500-3300	O-H stretch (carboxylic acid)	Broad, Strong	This very broad absorption is a hallmark of the hydrogen-bonded dimer of a carboxylic acid and often overlaps with the C-H stretching region.[7][8][9]
~3000	C-H stretch (aromatic)	Medium	Appears as sharp peaks superimposed on the broad O-H stretch.
~2950, ~2850	C-H stretch (alkane - OCH_3)	Medium	Characteristic of the methyl group.
1680-1710	C=O stretch (carboxylic acid)	Strong, Sharp	The carbonyl stretch of an aromatic carboxylic acid is typically found in this region. Conjugation with the aromatic ring lowers the frequency compared to a saturated carboxylic acid.[9][10]
~1600, ~1475	C=C stretch (aromatic ring)	Medium to Strong	These absorptions are characteristic of the benzene ring.
~1250	C-O stretch (acid & ether)	Strong	This region will likely show a strong, broad absorption due to the coupled C-O

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			stretching of the carboxylic acid and the aryl ether.
~920	O-H bend (out-of-plane)	Broad, Medium	Another characteristic, albeit less commonly cited, band for a carboxylic acid dimer. [7]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and deducing its structure.

Experimental Protocol:

- Sample Introduction: The sample can be introduced into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: Electron Ionization (EI) is a common method for this type of molecule, typically using an electron energy of 70 eV. This high energy leads to extensive and reproducible fragmentation.[11]
- Mass Analysis: A mass analyzer, such as a quadrupole or time-of-flight (TOF), separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating a mass spectrum.

Workflow for Mass Spectrometry:

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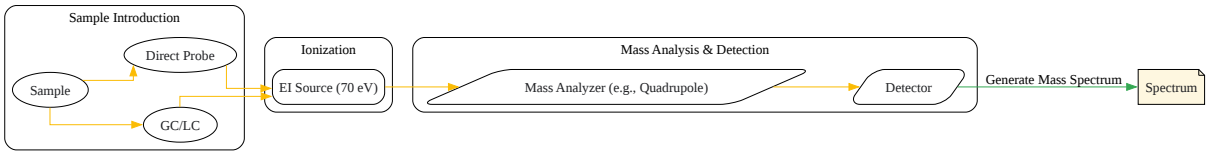

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Caption: Workflow for Mass Spectrometry Analysis.

Interpretation of the Mass Spectrum:

The mass spectrum of **5-Bromo-2-methoxybenzoic acid** will exhibit several key features.

Molecular Ion Peak:

A crucial feature will be the presence of two molecular ion peaks of nearly equal intensity at m/z 230 and 232. This is due to the natural isotopic abundance of bromine, which consists of ^{79}Br (~50.7%) and ^{81}Br (~49.3%).[12] The peak at m/z 230 corresponds to the molecule containing ^{79}Br, and the peak at m/z 232 corresponds to the molecule containing ^{81}Br. This "M" and "M+2" pattern is a definitive indicator of the presence of a single bromine atom in the molecule.

Key Fragmentation Patterns:

The fragmentation of the molecular ion will likely proceed through several pathways:

Table 4: Predicted Key Fragment Ions in the Mass Spectrum of **5-Bromo-2-methoxybenzoic acid**

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m/z	Proposed Fragment	Loss from Molecular Ion
230/232	$[C_8H_7BrO_3]^+$	- (Molecular Ion)
215/217	$[C_7H_4BrO_3]^+$	$-CH_3$
187/189	$[C_7H_4BrO_2]^+$	-COOH
151	$[C_8H_7O_3]^+$	-Br
107	$[C_7H_7O]^+$	-Br, $-CO_2$
77	$[C_6H_5]^+$	-Br, $-OCH_3$, $-CO_2$

The fragmentation of benzoic acid derivatives often involves the loss of the carboxylic acid group and other substituents.[13] The presence of bromine will result in isotopic doublets for all bromine-containing fragments.

Conclusion

The combination of NMR, IR, and MS provides a powerful and complementary suite of analytical tools for the comprehensive characterization of **5-Bromo-2-methoxybenzoic acid**. ^1H and ^{13}C NMR spectroscopy elucidates the precise atomic connectivity and chemical environment of the hydrogen and carbon atoms. IR spectroscopy confirms the presence of key functional groups, particularly the carboxylic acid moiety. Mass spectrometry provides definitive information on the molecular weight and elemental composition (specifically the presence of bromine) and offers insights into the molecule's stability and fragmentation pathways. This guide serves as a foundational resource for scientists working with this important chemical compound, enabling confident identification and further investigation.

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